

An In-depth Technical Guide to 1H-Benzimidazole-5-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Benzimidazole-5-carbonitrile

Cat. No.: B1267360

[Get Quote](#)

This guide provides essential physicochemical data for **1H-Benzimidazole-5-carbonitrile**, a heterocyclic aromatic compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular properties of **1H-Benzimidazole-5-carbonitrile** are summarized below. These data are crucial for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₈ H ₅ N ₃ [1][2]
Molecular Weight	143.15 g/mol [2][3]

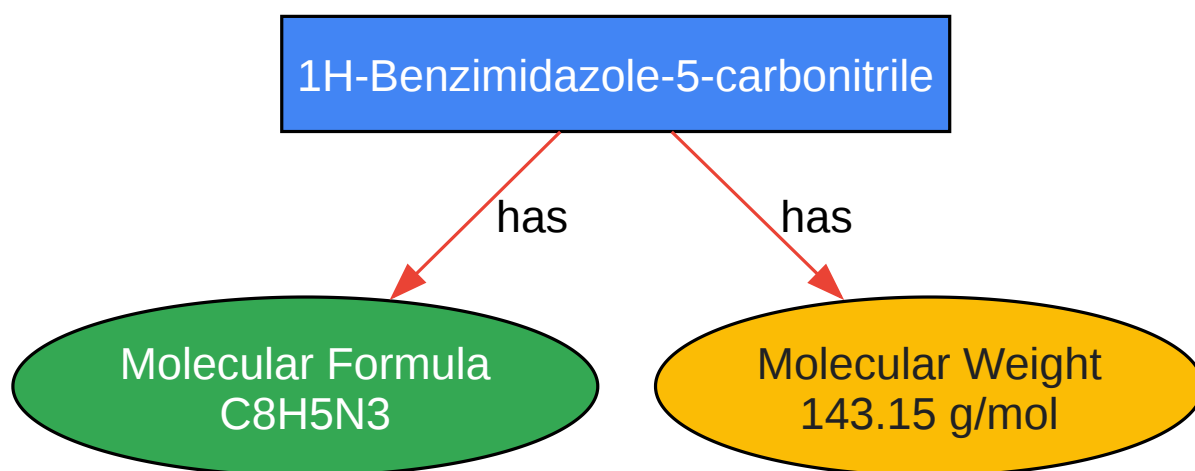
It is important to distinguish the parent compound from its derivatives, which possess different molecular formulas and weights. For instance, the 2-(4-hydroxyphenyl) substituted version has a molecular formula of C₁₄H₉N₃O and a molecular weight of 235.245, while the 2,3-dihydro-2-oxo derivative has a formula of C₈H₅N₃O and a molar mass of 159.14[4][5]. Another related compound, 1H-benzimidazole-2-carbonitrile, shares the same molecular formula and weight as the 5-carbonitrile isomer[6].

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1H-Benzimidazole-5-carbonitrile** and its analogs are typically found in peer-reviewed scientific literature and patents. These methodologies would include specific reaction conditions, purification techniques (such as recrystallization or chromatography), and analytical methods for structure confirmation and purity assessment (e.g., NMR, Mass Spectrometry, and HPLC).

Logical Relationship of Compound Data

The following diagram illustrates the relationship between the chemical name and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Core properties of **1H-Benzimidazole-5-carbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thoreauchem.com [thoreauchem.com]
- 2. 1H-Benzimidazole-6-carbonitrile | C₈H₅N₃ | CID 223906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1H-Benzimidazole-5-carbonitrile|6287-83-8-Shanghai Witofly Chemical Co.,Ltd [witofly.com]
- 4. lookchem.com [lookchem.com]
- 5. chembk.com [chembk.com]
- 6. 1H-benzimidazole-2-carbonitrile | C₈H₅N₃ | CID 843858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1H-Benzimidazole-5-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267360#1h-benzimidazole-5-carbonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com